

Analytical Reference & Performance Guide: Z-Phe-4-Nitrobenzyl Ester

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Compound of Interest

Compound Name: *Z-L-phenylalanine 4-nitrobenzyl ester*

Cat. No.: *B8006698*

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Executive Summary

Z-Phe-4-nitrobenzyl ester (Z-Phe-ONb) is a specialized derivative of phenylalanine used primarily as a robust carboxyl-protecting group in peptide synthesis and, less frequently, as a substrate for specific esterases.

It is critical to distinguish this compound from its "active ester" counterpart, Z-Phe-4-nitrophenyl ester (Z-Phe-ONp). While they share similar nomenclature and elemental composition, their chemical behaviors are diametrically opposed:

- Z-Phe-ONb (Benzyl): High hydrolytic stability; used to protect the C-terminus during peptide elongation.
- Z-Phe-ONp (Phenyl): High reactivity; used as an activated intermediate for acylation or as a chromogenic substrate for chymotrypsin kinetics.

This guide provides the definitive elemental analysis reference data for Z-Phe-ONb, compares it against the ONp alternative, and details protocols for validating compound identity.

Part 1: Reference Data & Characterization

Chemical Identity[1][2][3][4]

- Compound Name: N-Benzyloxycarbonyl-L-phenylalanine 4-nitrobenzyl ester
- Abbreviation: Z-Phe-ONb
- Chemical Formula:
- Molecular Weight: 434.45 g/mol

Elemental Analysis (Combustion Data)

The following table provides the theoretical mass fractions required for validating synthesis purity.

Element	Theoretical Mass (%)	Acceptance Tolerance (±0.4%)
Carbon (C)	66.35%	65.95% – 66.75%
Hydrogen (H)	5.10%	4.70% – 5.50%
Nitrogen (N)	6.45%	6.05% – 6.85%
Oxygen (O)	22.10%	Calculated by difference



Note on Interpretation: Deviations in Carbon >0.5% often indicate incomplete removal of the benzyl alcohol or solvent (e.g., ethyl acetate). Deviations in Nitrogen often suggest residual coupling reagents (e.g., DCC/DCU) or unreacted starting material.

Structural Characteristics

- Protecting Group (N-term): Benzyloxycarbonyl (Z/Cbz) – Acid stable, hydrogenolysis labile.

- Ester Moiety (C-term): 4-Nitrobenzyl (ONb) – Stable to TFA/mild acid; cleaved by reduction () or photolysis (320 nm).
- Solubility: Soluble in DMF, DMSO, DCM, Ethyl Acetate. Insoluble in water.

Part 2: Comparative Performance (ONb vs. ONp)

This section objectively compares Z-Phe-ONb with its primary alternative, Z-Phe-ONp, to guide selection based on application.

Reactivity Profile

Feature	Z-Phe-ONb (Nitrobenzyl)	Z-Phe-ONp (Nitrophenyl)
Role	Protecting Group (Shield)	Active Ester (Sword)
Leaving Group	4-Nitrobenzyl alcohol ()	4-Nitrophenol ()
Hydrolysis Rate	Very Slow (Stable at pH 7-9)	Fast (Spontaneous at pH >8)
Enzyme Kinetics	Poor substrate for Chymotrypsin	Gold Standard for Chymotrypsin (high)
Cleavage Conditions	, , or UV light	Nucleophilic attack (Amines) or mild base

Application Decision Logic

- Choose Z-Phe-ONb if: You are synthesizing a peptide and need the C-terminus to remain intact while you remove N-terminal Boc groups (TFA treatment) or manipulate side chains.
- Choose Z-Phe-ONp if: You are measuring enzyme activity (Chymotrypsin) or need to couple Z-Phe to another amino acid without using a coupling reagent (EDC/DCC).

Part 3: Experimental Protocols

Protocol A: Sample Preparation for Elemental Analysis (EA)

Objective: Ensure volatile solvents do not skew Carbon/Hydrogen ratios.

- Recrystallization: Dissolve crude Z-Phe-ONb in minimal hot ethanol/ethyl acetate. Allow to cool slowly to

• Filter crystals.[\[1\]](#)[\[2\]](#)
- Drying: Place crystals in a vacuum drying pistol over

at

for 12 hours.
 - Why? Nitrobenzyl esters can trap solvent in the crystal lattice.
- Weighing: Weigh 2.0–3.0 mg (± 0.001 mg) into a tin capsule. Fold the capsule tightly to exclude air pockets.
- Combustion: Run on a CHNS analyzer (e.g., Elementar vario) using a combustion temperature of

(ensure complete oxidation of the nitro group).

Protocol B: Hydrolytic Stability Differentiation (TLC Assay)

Objective: Rapidly distinguish between ONb (Stable) and ONp (Active) esters if labels are lost.

- Plate: Silica Gel 60

[\[1\]](#)
- Solvent: Chloroform:Methanol (9:1).
- Sample Prep: Dissolve 1 mg of unknown in 100

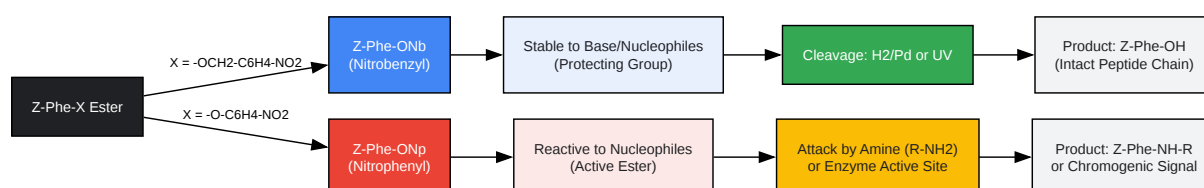
L DMF. Add 10

L of 1M NaOH (aq).

- Observation:
 - Immediate Yellow Color: Indicates Z-Phe-ONp. The base hydrolyzes the ester, releasing p-nitrophenolate (intense yellow).
 - No/Slow Color Change: Indicates Z-Phe-ONb. The benzyl ester is stable to rapid alkaline hydrolysis at room temperature; the released alcohol is colorless.

Part 4: Visualization of Reactivity Pathways

The following diagram illustrates the divergent chemical pathways for the Nitrobenzyl (ONb) vs. Nitrophenyl (ONp) esters, highlighting why they are used for different applications.



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Figure 1: Reactivity divergence. The extra methylene group (

) in the Nitrobenzyl ester (top path) confers stability, making it a protecting group. The direct attachment of the phenyl ring in the Nitrophenyl ester (bottom path) creates resonance instability, making it an active leaving group.

References

- Organic Syntheses. (1947).[2] p-Nitrobenzyl Acetate (General procedure for nitrobenzyl ester synthesis). Organic Syntheses, Coll.[2] Vol. 3, p.652. [\[Link\]](#)

- Greene, T.W., & Wuts, P.G.M. (2014). Greene's Protective Groups in Organic Synthesis. John Wiley & Sons.
- University of Padua. (2024). Elemental Analysis Technical Resources (Combustion Method Standards).[\[Link\]](#)

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Sources

- [1. orgsyn.org](https://orgsyn.org) [\[orgsyn.org\]](#)
- [2. Organic Syntheses Procedure](#) [\[orgsyn.org\]](#)
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